

A Comprehensive Technical Guide to the Physical Properties of 4-Bromobutan-2-ol

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Compound of Interest

Compound Name: 4-Bromobutan-2-ol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the known physical properties of **4-Bromobutan-2-ol**, a key intermediate in various organic syntheses. The information is presented to be a valuable resource for professionals in research, scientific analysis, and drug development.

Core Physical Properties

4-Bromobutan-2-ol is a bifunctional organic molecule containing both a hydroxyl group and a bromine atom. These functional groups dictate its physical and chemical characteristics, making it a versatile building block in the synthesis of more complex molecules. The quantitative physical data for **4-Bromobutan-2-ol** is summarized in the table below. It is important to note that while some properties have been experimentally determined, others are based on predictive models.

| Physical Property | Value | Notes |
|-------------------|-----------------------------------|---|
| Molecular Formula | C ₄ H ₉ BrO | - |
| Molecular Weight | 153.02 g/mol | [1][2] |
| Boiling Point | 69-71 °C | at 10 Torr[1] |
| Melting Point | Not available | Data not found in literature |
| Density | 1.448 ± 0.06 g/cm ³ | Predicted value[1] |
| Refractive Index | Not available | Data not found in literature |
| Solubility | Not available | Data not found in literature. The related isomer, 4-bromo-1-butanol, is reported to be insoluble in water. |

Experimental Protocols

The following sections detail standardized experimental methodologies for the determination of the key physical properties of liquid compounds like **4-Bromobutan-2-ol**.

Determination of Boiling Point (Micro Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For small sample volumes, a micro-boiling point determination method is suitable.

Apparatus:

- Thiele tube or similar heating bath
- Thermometer
- Capillary tube (sealed at one end)
- Small test tube
- Sample of **4-Bromobutan-2-ol**

- Heat source (e.g., Bunsen burner or heating mantle)

Procedure:

- A small amount of **4-Bromobutan-2-ol** is placed in the small test tube.
- A capillary tube, sealed at one end, is inverted and placed inside the test tube containing the sample.
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is immersed in a heating bath (Thiele tube).
- The heating bath is gently heated. A stream of bubbles will emerge from the open end of the capillary tube as the air inside expands.
- Heating is continued until a steady and rapid stream of bubbles is observed.
- The heat source is then removed, and the bath is allowed to cool slowly.
- The temperature at which the bubbling stops and the liquid just begins to enter the capillary tube is recorded as the boiling point.

Determination of Density

The density of a liquid is its mass per unit volume. A common and accurate method for determining the density of a liquid is by using a pycnometer.

Apparatus:

- Pycnometer (a glass flask with a specific, accurately known volume)
- Analytical balance
- Thermometer
- Sample of **4-Bromobutan-2-ol**

Procedure:

- The clean and dry pycnometer is accurately weighed on an analytical balance (m_1).
- The pycnometer is filled with distilled water of a known temperature and weighed again (m_2). The density of water at this temperature is known.
- The pycnometer is emptied, dried thoroughly, and then filled with **4-Bromobutan-2-ol** at the same temperature.
- The pycnometer filled with the sample is weighed (m_3).
- The volume of the pycnometer (V) can be calculated using the mass of the water ($m_2 - m_1$) and the known density of water.
- The density of **4-Bromobutan-2-ol** is then calculated using the formula: $\text{Density} = (m_3 - m_1) / V$.

Determination of Refractive Index

The refractive index of a substance is a dimensionless number that describes how fast light travels through that material. It is a characteristic property of a substance and can be determined using a refractometer.

Apparatus:

- Abbe refractometer
- Constant temperature water bath
- Dropper
- Sample of **4-Bromobutan-2-ol**
- Ethanol and lens paper for cleaning

Procedure:

- The refractometer is calibrated using a standard liquid with a known refractive index.

- The prism of the refractometer is cleaned with ethanol and lens paper.
- A few drops of **4-Bromobutan-2-ol** are placed on the prism using a clean dropper.
- The prism is closed, and the sample is allowed to equilibrate to the desired temperature, maintained by the constant temperature water bath.
- The light source is switched on, and the eyepiece is adjusted until the crosshairs are in focus.
- The dispersion and adjustment knobs are turned until a sharp dividing line between the light and dark fields is observed and aligned with the center of the crosshairs.
- The refractive index is read from the scale.

Determination of Solubility

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution. The solubility of a liquid like **4-Bromobutan-2-ol** can be qualitatively determined in various solvents.

Apparatus:

- Several small test tubes
- Graduated pipettes or droppers
- Vortex mixer or stirring rods
- Sample of **4-Bromobutan-2-ol**
- Various solvents (e.g., water, ethanol, acetone, diethyl ether, hexane)

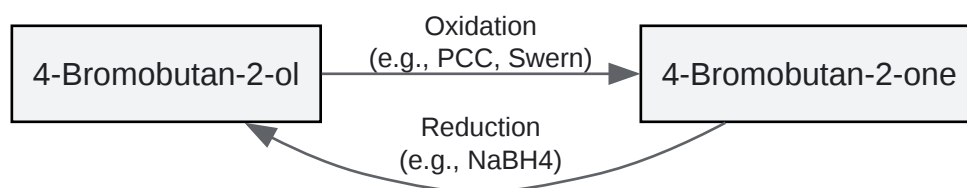
Procedure:

- A small, measured volume (e.g., 1 mL) of a chosen solvent is placed in a test tube.
- A small, measured volume (e.g., 0.1 mL) of **4-Bromobutan-2-ol** is added to the solvent.

- The mixture is agitated using a vortex mixer or by stirring vigorously.
- The mixture is observed for homogeneity. If a single, clear phase is formed, the substance is considered soluble. If two distinct layers remain or the mixture is cloudy, it is considered insoluble or partially soluble.
- This process is repeated with different solvents to determine the solubility profile of **4-Bromobutan-2-ol**.

Chemical Reactivity and Synthesis Pathway

4-Bromobutan-2-ol is a versatile intermediate in organic synthesis. Its hydroxyl group can be oxidized to a ketone, and the resulting ketone can be reduced back to the alcohol. This interconversion is a fundamental transformation in synthetic chemistry.



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Caption: Interconversion of **4-Bromobutan-2-ol** and 4-Bromobutan-2-one.

The oxidation of the secondary alcohol, **4-Bromobutan-2-ol**, yields the corresponding ketone, 4-bromobutan-2-one. This can be achieved using various oxidizing agents such as pyridinium chlorochromate (PCC) or by Swern oxidation. Conversely, the reduction of 4-bromobutan-2-one with a reducing agent like sodium borohydride (NaBH_4) will yield **4-Bromobutan-2-ol**. This reversible pathway is crucial for synthetic strategies requiring the protection or modification of either the alcohol or ketone functionality.

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References

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